

# Validating the On-Target Effects of LI71 in Cells: A Comparative Guide

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## Compound of Interest

Compound Name: *LIN28 inhibitor LI71*

Cat. No.: *B15563764*

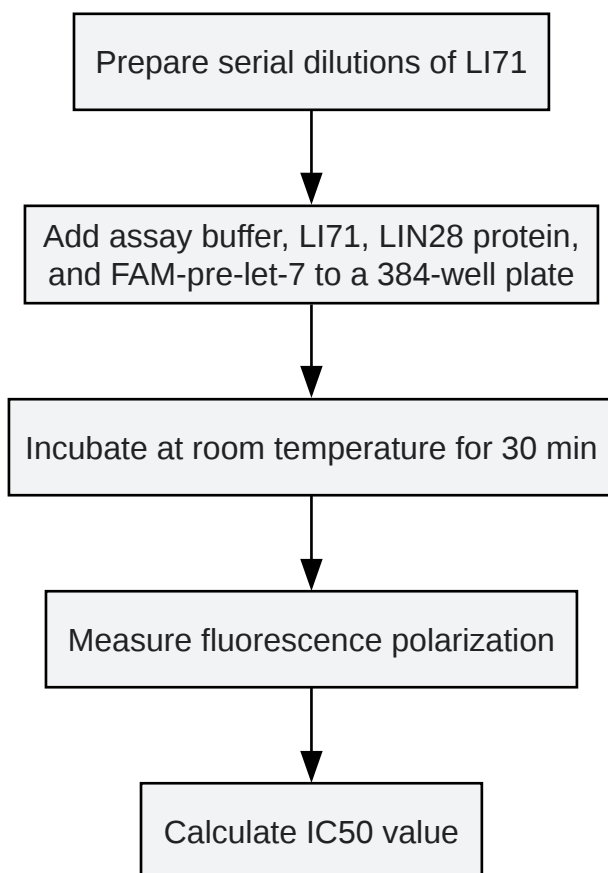
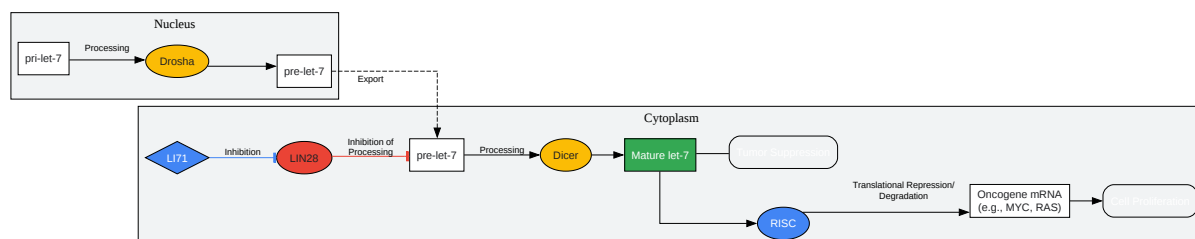
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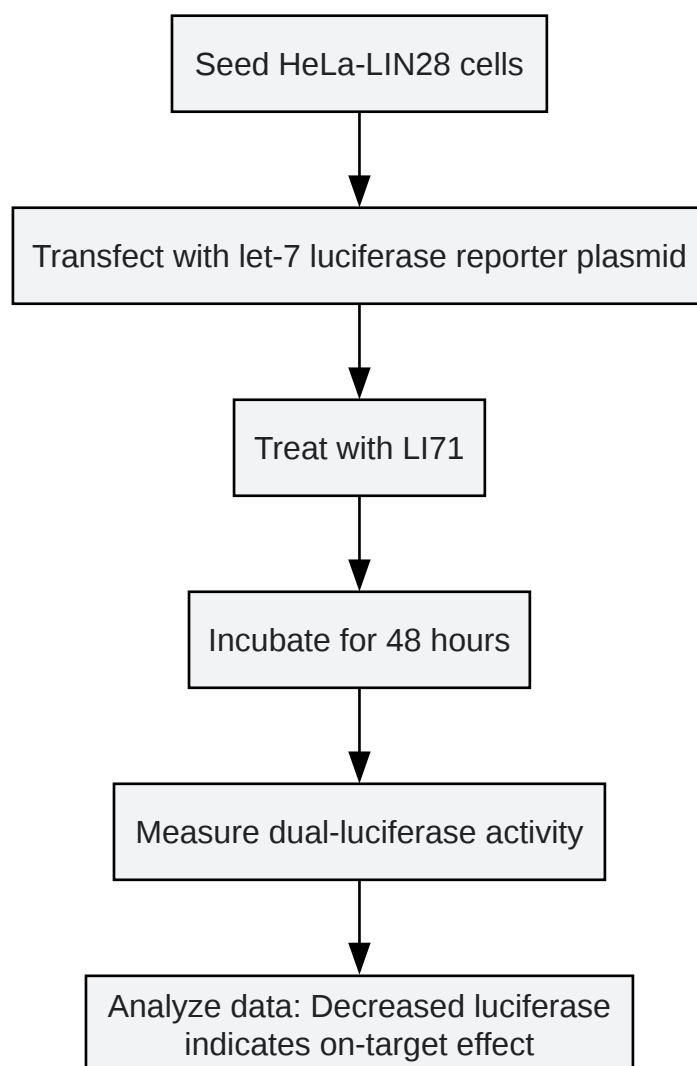
For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the **LIN28 inhibitor LI71** with other known inhibitors, supported by experimental data and detailed protocols. This guide will aid in the objective evaluation of LI71's performance in validating on-target effects in a cellular context.

The protein LIN28 is a critical regulator of microRNA (miRNA) biogenesis, specifically inhibiting the maturation of the let-7 family of miRNAs. This inhibition has been implicated in various cancers, making LIN28 an attractive therapeutic target. LI71 has emerged as a small molecule inhibitor of LIN28, and this guide will delve into the experimental validation of its on-target effects, comparing it with other molecules targeting the same pathway.

## Mechanism of Action: The LIN28/let-7 Pathway

LIN28 is an RNA-binding protein that contains two key domains for its interaction with the precursor of let-7 (pre-let-7): a cold-shock domain (CSD) and a C-terminal zinc-knuckle domain (ZKD).[1] The binding of LIN28 to pre-let-7 prevents its processing by the Dicer enzyme, thereby blocking the production of mature let-7 miRNA. Mature let-7 acts as a tumor suppressor by downregulating the expression of several oncogenes. By inhibiting LIN28, molecules like LI71 restore the production of mature let-7, leading to the suppression of cancer cell proliferation and survival.





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## References

- 1. researchgate.net [researchgate.net]
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